

# Proper Disposal Procedures for DSLET ([D-Ser2, Leu5, Thr6]-enkephalin)

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: DSLET

Cat. No.: B1663041

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This document provides essential safety and logistical information for the proper disposal of **DSLET**, a synthetic opioid peptide. The following procedural guidance is intended for researchers, scientists, and drug development professionals to ensure safe handling and disposal in a laboratory setting.

## Safety and Hazard Assessment

According to available Safety Data Sheets (SDS), **DSLET** ([Leu5]-Enkephalin) is not classified as a hazardous substance or mixture.<sup>[1][2]</sup> Similarly, a related compound, Leu-Enkephalin (trifluoroacetate salt), is also not classified as hazardous according to the Globally Harmonized System (GHS). Despite this non-hazardous classification, it is imperative to handle **DSLET** with the appropriate personal protective equipment (PPE) and follow standard laboratory safety protocols to minimize any potential risk.<sup>[1][3]</sup>

## Quantitative Data

While specific quantitative toxicity data such as LD50 (median lethal dose) or comprehensive ecotoxicity data for **DSLET** are not readily available in the provided documentation, the general classification as non-hazardous suggests a low acute toxicity profile. For research chemicals not classified as hazardous, extensive toxicological studies are often not conducted.

Data Point	Value	Source
Acute Oral Toxicity (LD50)	Data not available	N/A
Acute Dermal Toxicity (LD50)	Data not available	N/A
Acute Inhalation Toxicity (LC50)	Data not available	N/A
Aquatic Toxicity	Data not available	N/A

## Experimental Protocols: Disposal of DSLET Waste

The following protocols outline the step-by-step procedures for the disposal of different types of waste generated from experiments involving **DSLET**.

### 1. Decontamination of Laboratory Glassware:

- Thoroughly rinse all glassware that has come into contact with **DSLET** with an appropriate solvent to remove any residual peptide.
- After the initial solvent rinse, wash the glassware with soap and copious amounts of water.
- Once decontaminated, the glassware can be disposed of as regular laboratory glass waste or recycled according to your institution's guidelines.

### 2. Management of Liquid Waste:

- Collect all aqueous and organic liquid waste containing **DSLET** in a designated, clearly labeled, and sealed waste container.[\[3\]](#)[\[4\]](#)
- The container must be compatible with the chemical nature of the waste.
- Do not mix incompatible waste streams in the same container.
- It is crucial to never pour chemical waste, including solutions containing **DSLET**, down the sink unless explicitly permitted by local and institutional regulations.[\[3\]](#)[\[5\]](#)

### 3. Disposal of Solid Waste:

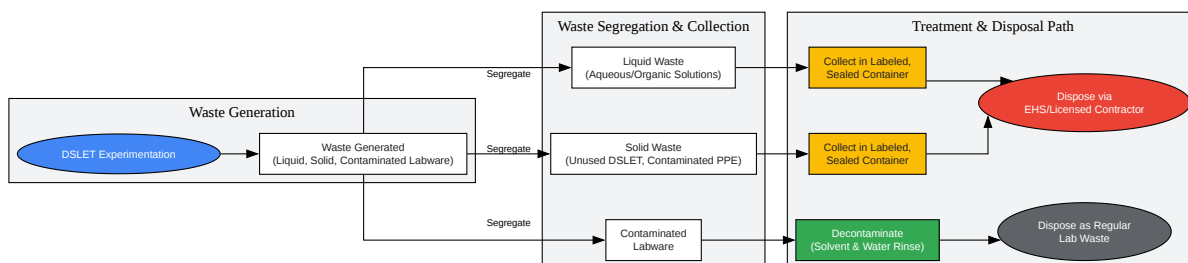
- Place solid **DSLET** waste, such as unused lyophilized powder, and any materials used to clean up spills (e.g., absorbent pads) into a sealed and clearly labeled container.[4]
- Contaminated personal protective equipment (PPE), including gloves and disposable lab coats, should also be collected and disposed of as chemical waste.[4]

#### 4. Final Disposal Arrangement:

- All chemical waste, including liquid and solid waste containing **DSLET**, must be disposed of through your institution's Environmental Health and Safety (EHS) office or a licensed hazardous waste disposal company.[4]
- Ensure all waste containers are properly labeled with their contents to facilitate correct handling and disposal by waste management personnel.[4]

## Mandatory Visualization

The following diagram illustrates the decision-making process and workflow for the proper disposal of **DSLET** waste.



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Caption: **DSLET** Waste Disposal Workflow.

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## Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)